

4,4'-Bis(2-benzoxazolyl)stilbene CAS number and properties

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An In-depth Technical Guide to 4,4'-Bis(2-benzoxazolyl)stilbene

Introduction

4,4'-Bis(2-benzoxazolyl)stilbene (BBS) is a fluorescent compound characterized by a stilbene core flanked by two benzoxazole moieties. This structure imparts significant photophysical properties, most notably a strong blue fluorescence under ultraviolet (UV) light.[1] Its high fluorescence quantum yield and chemical stability have led to its widespread use as an optical brightener in polymers and textiles.[2][3] More recently, its unique photophysical characteristics, which are sensitive to the local environment, have made it a subject of interest in materials science and as a fluorescent probe.[1][4] The stilbene scaffold is also recognized as a "privileged structure" in medicinal chemistry, suggesting potential, though less explored, applications in drug development.[1]

Chemical and Physical Properties

BBS is a high-purity crystalline solid.[1] Its key chemical and physical properties are summarized in the table below.



Property	Value	Reference
CAS Number	1533-45-5	[1][4][5][6][7][8]
Molecular Formula	C28H18N2O2	[5][6][7][8]
Molecular Weight	414.45 g/mol	[5][7]
Appearance	Powder	[4][9]
Melting Point	>300 °C	[8][9][10]
Boiling Point	566.8 ± 39.0 °C at 760 mmHg	[8]
Solubility	Soluble in chloroform, dichloromethane, ethyl acetate, DMSO, acetone, and toluene.	[1][4]
Density	1.3 ± 0.1 g/cm ³	[8]
Flash Point	285.1 ± 21.0 °C	[5][8]
LogP	6.66 - 7.47	[5][6]

Spectral Properties

The photophysical behavior of BBS is central to its applications. It exhibits strong absorption in the UV region and emits in the blue region of the visible spectrum.

Spectral Property	Value	Reference
Absorption Maximum (λmax)	368-372 nm	[1][9]
Emission Maximum (λem)	425/455 nm	[1]
Fluorescence Quantum Yield (Φfl)	≥ 0.88 in solution	[4][11][12][13][14]

The high fluorescence quantum yield indicates a very efficient emission process.[1] The primary deactivation pathway for the excited state, other than fluorescence, is trans-cis photoisomerization.[11][12][13]



Synthesis and Derivatization

The synthesis of **4,4'-bis(2-benzoxazolyl)stilbene** can be approached through various routes, typically involving the formation of the benzoxazole rings and the construction of the central stilbene bridge.[1]

A common synthetic strategy involves the condensation of a carboxylic acid derivative with an o-aminophenol, followed by cyclodehydration to form the benzoxazole ring.[1] Another approach involves reacting 4-(chloromethyl)benzoyl chloride with a substituted 2-aminophenol to form an amide intermediate, which then undergoes a ring-closure reaction.[1]

The properties of BBS can be tuned through derivatization. Introducing substituents onto the 2-aminophenol starting material allows for the incorporation of functional groups onto the benzoxazole rings.[1] Additionally, the introduction of electron-withdrawing or electron-donating groups on the benzoxazolyl or stilbene rings can significantly alter the electronic properties and, consequently, the absorption and emission spectra.[1]

Experimental Protocols Synthesis via Condensation and Ring-Closure

A representative two-step process for the synthesis of **4,4'-bis(2-benzoxazolyl)stilbene** derivatives is described in patent literature.[3] This process involves the reaction of 4-(chloromethyl)benzoyl chloride with an aminophenol, followed by a base-induced coupling to form the stilbene bridge.

Step 1: Synthesis of the Benzoxazole Intermediate

- A solution of 2-amino-4-tert-butylphenol (0.25 mol) in N,N-dimethylacetamide (200 ml) is cooled to 0-5 °C.
- 4-(chloromethyl)benzoyl chloride (0.25 mol) is added dropwise over 1 hour.
- The solution is warmed to 20-25 °C and stirred for 2.5 hours.
- Water (150 ml) is added dropwise to precipitate the product.
- The precipitate is filtered, washed with water, and dried under vacuum at 80 °C.[3]



Step 2: Formation of the Stilbene

The intermediate from Step 1 is reacted with a strong base to form the final 4,4'-bis(2-benzoxazolyl)stilbene compound.[3]

Purification and Analysis by HPLC

4,4'-Bis(2-benzoxazolyl)stilbene can be analyzed using reverse-phase high-performance liquid chromatography (HPLC).[6]

- Column: Newcrom R1 HPLC column
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For mass spectrometry (MS) compatible applications, formic acid should be used instead of phosphoric acid.[6]
- Detection: UV or fluorescence detection would be appropriate given the compound's spectral properties.

This method is scalable and can be adapted for preparative separation to isolate impurities.[6]

Applications

The primary application of **4,4'-bis(2-benzoxazolyl)stilbene** is as an optical brightener for a wide range of polymers, including polyesters, nylon, PVC, and polycarbonates.[1][2] Its strong blue fluorescence counteracts any yellowish tinge in the material, resulting in a whiter appearance.

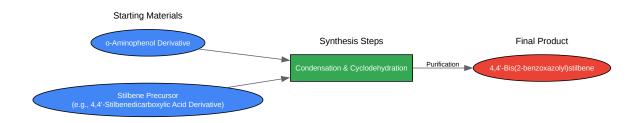
Its viscosity-sensitive photophysics also makes it a valuable fluorescent probe for studying polymer matrix environments and for monitoring the curing of coatings.[1][4] In the realm of materials science, it is used in the development of sensors and organic light-emitting diodes (OLEDs).[15]

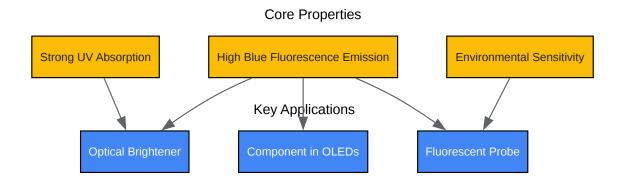
While the stilbene core is of interest in medicinal chemistry, the direct application of **4,4'-bis(2-benzoxazolyl)stilbene** in drug development is not well-established.[16][17] However, its derivatives could be explored for biological activity.



Visualization of Key Processes General Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis of **4,4'-bis(2-benzoxazolyl)stilbene**.





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